

An In-Depth Technical Guide to Ethyl 3-Iodopropanoate: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ethyl 3-iodopropanoate*

CAS No.: 6414-69-3

Cat. No.: B3021156

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 3-iodopropanoate, a halogenated ester of significant interest in synthetic organic chemistry, serves as a versatile building block and alkylating agent. Its unique structural features, particularly the presence of an iodine atom at the β -position to the carbonyl group, render it a valuable precursor for the introduction of a three-carbon chain in the synthesis of more complex molecules. This guide provides a comprehensive overview of the physical properties, safety considerations, synthetic routes, and key applications of **ethyl 3-iodopropanoate**, with a focus on its relevance to researchers and professionals in the field of drug discovery and development.

Core Physical and Chemical Properties

A thorough understanding of the physicochemical properties of **ethyl 3-iodopropanoate** is paramount for its effective use in a laboratory setting. These properties dictate its behavior in

various solvents and reaction conditions, as well as inform appropriate storage and handling procedures.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ I O ₂	[1]
Molecular Weight	228.03 g/mol	[1]
Density	1.7 ± 0.1 g/cm ³	[2]
Boiling Point	202.7 ± 13.0 °C at 760 mmHg	[2]
Melting Point	Not Applicable (liquid at room temperature)	[2]
Refractive Index (n _D)	1.511	[2]
LogP	2.04	[2]
CAS Number	6414-69-3	[1][2]

Solubility Profile: **Ethyl 3-iodopropanoate** exhibits good solubility in a range of common organic solvents, including alcohols, ethers, and chlorinated solvents. Its solubility in water is limited.

Spectroscopic Characterization

Spectroscopic data is crucial for the unambiguous identification and purity assessment of **ethyl 3-iodopropanoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The proton NMR spectrum of **ethyl 3-iodopropanoate** is expected to show characteristic signals for the ethyl ester group (a quartet and a triplet) and the two methylene groups of the propanoate chain (two triplets). The methylene group adjacent to the iodine atom will be deshielded and appear further downfield compared to the methylene group adjacent to the carbonyl group.

- ^{13}C NMR: The carbon NMR spectrum will display distinct peaks for the five carbon atoms in the molecule. The carbon atom bonded to iodine will exhibit a characteristic chemical shift in the upfield region of the spectrum.

Safety and Handling

Ethyl 3-iodopropanoate is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated fume hood.

GHS Hazard Statements:[\[1\]](#)

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:[\[1\]](#)

Users should consult the Safety Data Sheet (SDS) for a complete list of precautionary statements and personal protective equipment (PPE) recommendations. In general, handling requires the use of chemical-resistant gloves, safety goggles, and a lab coat.

Synthesis of Ethyl 3-Iodopropanoate: A Methodological Overview

A common and effective method for the synthesis of **ethyl 3-iodopropanoate** is through the Finkelstein reaction, which involves the nucleophilic substitution of a halide. A plausible synthetic route starts from a more readily available precursor, such as ethyl 3-bromopropanoate.

Experimental Protocol: Synthesis via Finkelstein Reaction

Objective: To synthesize **ethyl 3-iodopropanoate** from ethyl 3-bromopropanoate and sodium iodide.

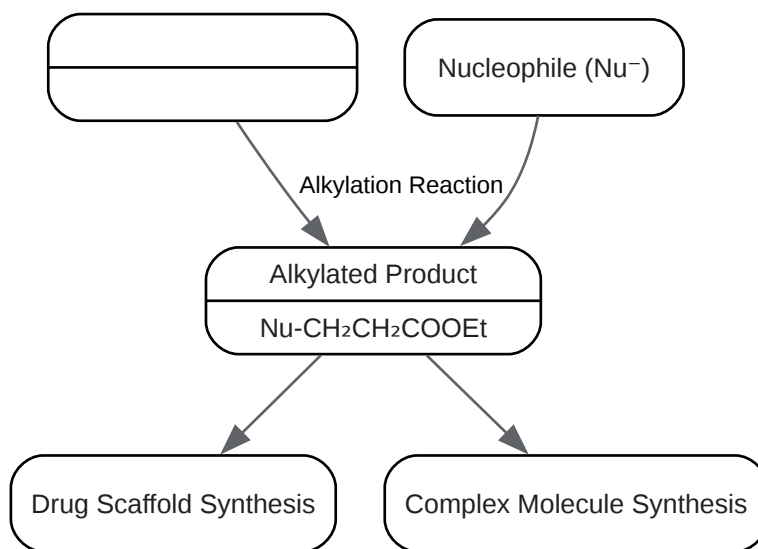
Materials:

- Ethyl 3-bromopropanoate
- Sodium iodide (NaI)
- Acetone (anhydrous)
- Diethyl ether
- Saturated aqueous sodium thiosulfate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve ethyl 3-bromopropanoate in anhydrous acetone.
- Add a molar excess (typically 1.5 to 2 equivalents) of sodium iodide to the solution.
- Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After completion, allow the mixture to cool to room temperature.
- Remove the precipitated sodium bromide by filtration.
- Evaporate the acetone under reduced pressure.

- Dissolve the residue in diethyl ether and wash sequentially with water, saturated aqueous sodium thiosulfate solution (to remove any residual iodine), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **ethyl 3-iodopropanoate**.
- Purify the product by vacuum distillation.



[Click to download full resolution via product page](#)

Caption: Role of **ethyl 3-iodopropanoate** as an alkylating agent in synthesis.

While specific examples of drugs synthesized directly from **ethyl 3-iodopropanoate** are not extensively documented in readily available literature, its utility can be inferred from the broader class of alkylating agents used in pharmaceutical development. [3] These agents are fundamental in constructing the carbon skeletons of a wide array of therapeutic agents.

Conclusion

Ethyl 3-iodopropanoate is a valuable reagent for the discerning synthetic chemist. Its well-defined physical properties, coupled with its reactivity as an alkylating agent, make it a useful tool for the construction of complex organic molecules. Adherence to strict safety protocols is essential when handling this compound. The synthetic methodology outlined provides a reliable

route to its preparation, paving the way for its application in diverse research and development endeavors, particularly in the synthesis of novel therapeutic agents.

References

- **Ethyl 3-iodopropanoate** | CAS#:6414-69-3 | Chemsrc. [[Link](#)]
- **Ethyl 3-iodopropanoate** | C₅H₉IO₂ | CID 10911297 - PubChem. [[Link](#)]
- Alkylating Agents | OncoHEMA Key. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Ethyl 3-iodopropanoate | C₅H₉IO₂ | CID 10911297 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl 3-iodopropanoate | CAS#:6414-69-3 | Chemsrc [chemsrc.com]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Ethyl 3-Iodopropanoate: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3021156/docs#an-in-depth-technical-guide-to-ethyl-3-iodopropanoate-properties-synthesis-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)